

Technical Support Center: Overcoming Betamipron Precipitation in Aqueous Solutions

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Compound of Interest

Compound Name: Betamipron

Cat. No.: B000834

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address challenges associated with **Betamipron** precipitation in aqueous solutions during experimental procedures.

Physicochemical Properties of Betamipron

A thorough understanding of **Betamipron**'s physicochemical properties is fundamental to preventing its precipitation. Key characteristics are summarized below.

Property	Value	Source
Chemical Name	N-Benzoyl- β -alanine	[1]
Molecular Formula	C ₁₀ H ₁₁ NO ₃	[1]
Molecular Weight	193.20 g/mol	[1]
Predicted pKa	4.32 \pm 0.10	
Aqueous Solubility	Insoluble or very slightly soluble in water. Readily soluble in warm water.	[2]
Organic Solvent Solubility	Soluble in DMSO (up to 50 mg/mL) and Ethanol (up to 37 mg/mL).	

Frequently Asked Questions (FAQs)

Q1: What is **Betamipron** and why is its aqueous solubility a concern?

A1: **Betamipron**, or N-benzoyl- β -alanine, is a compound often used in combination with carbapenem antibiotics to inhibit their uptake into the renal tubules, thereby preventing nephrotoxicity.[3] For experimental and formulation purposes, achieving a stable aqueous solution is crucial. However, **Betamipron** is a poorly water-soluble drug, which can lead to precipitation, impacting the accuracy of experimental results and the efficacy of formulations.

Q2: What are the primary factors causing **Betamipron** precipitation?

A2: The main factors influencing **Betamipron**'s solubility and causing precipitation are:

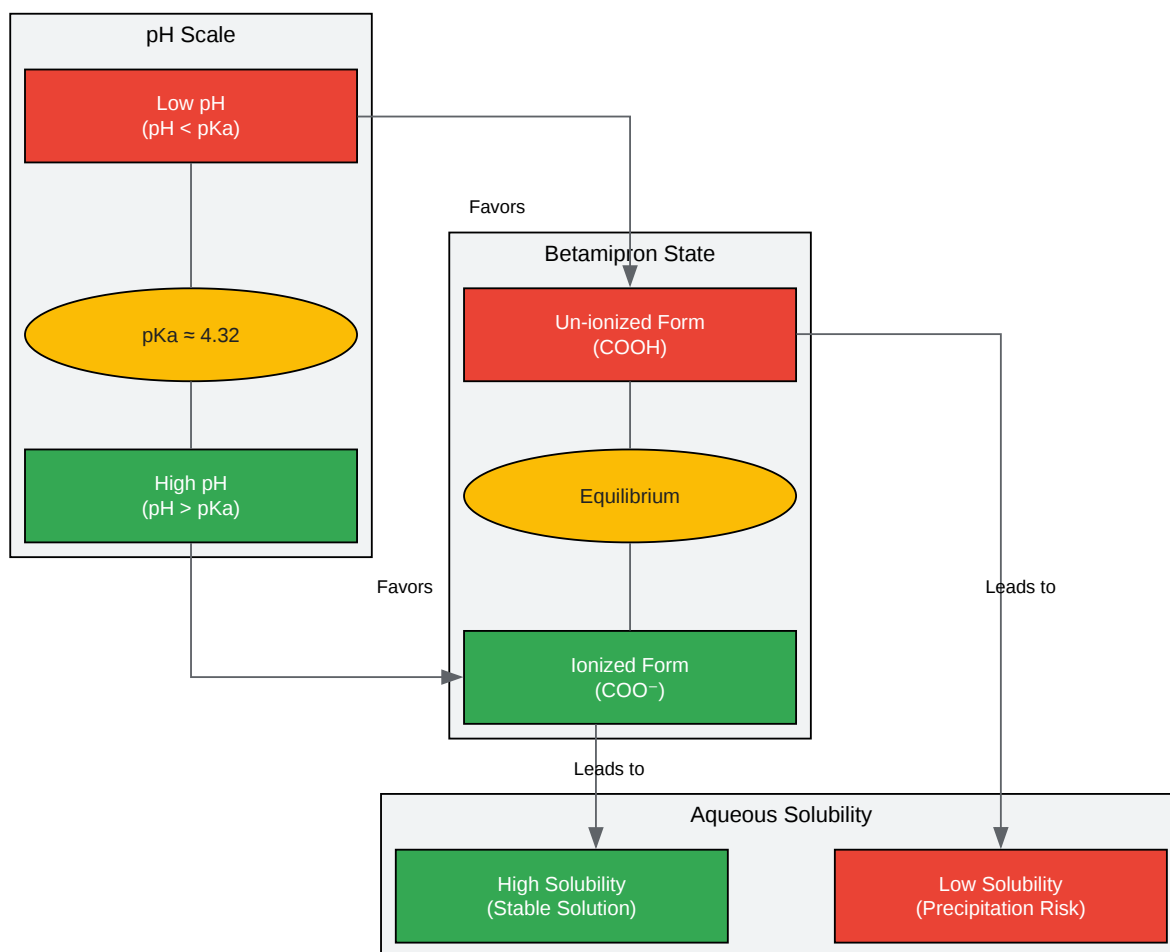
- pH: As a weak acid, its solubility is highly dependent on the pH of the aqueous medium.
- Temperature: Solubility is significantly affected by temperature, with better solubility observed in warmer water.
- Concentration: Exceeding the solubility limit at a given pH and temperature will lead to precipitation.
- Solvent Composition: The presence of co-solvents or other solutes can alter its solubility.

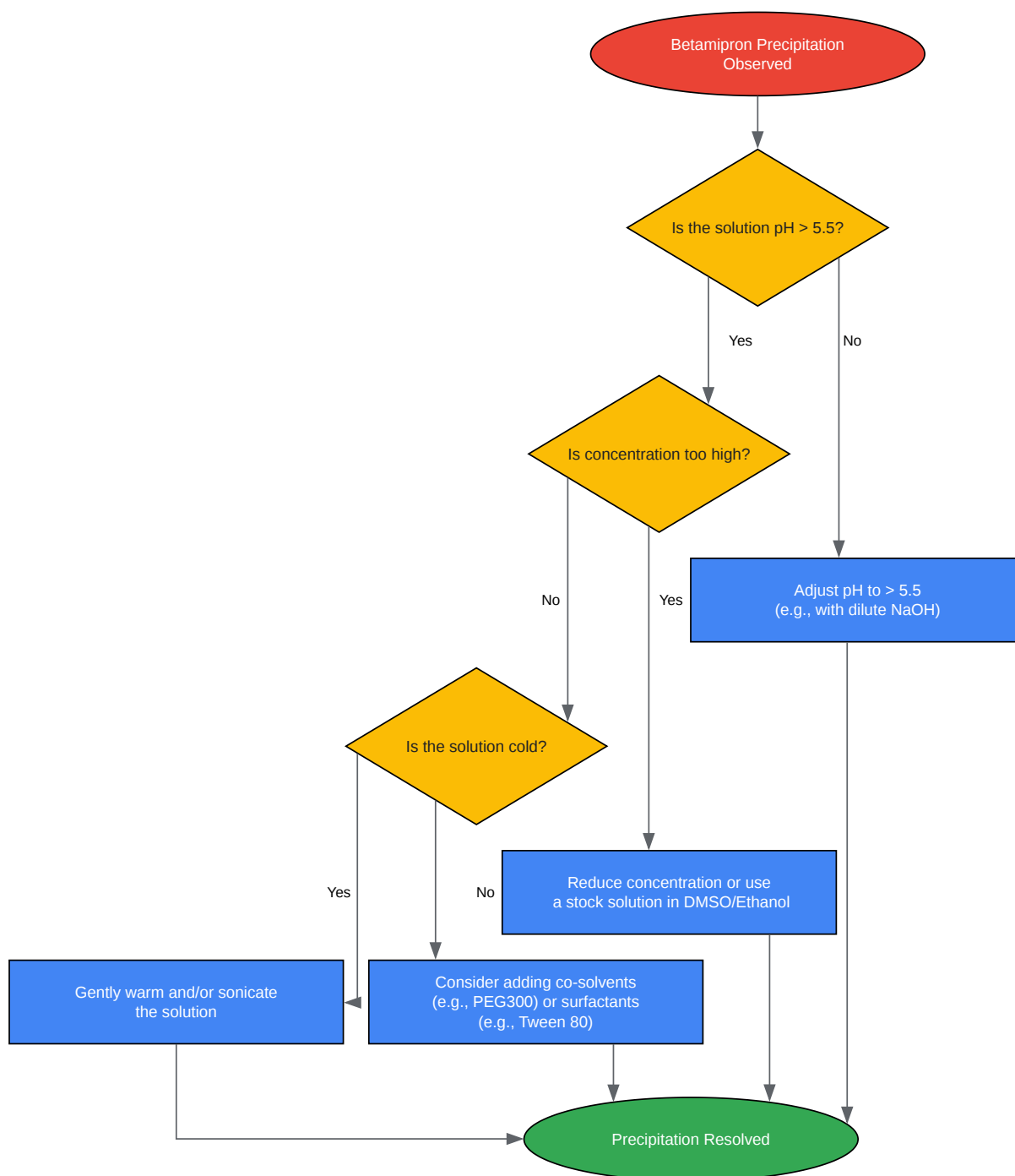
Q3: How does pH affect the solubility of **Betamipron**?

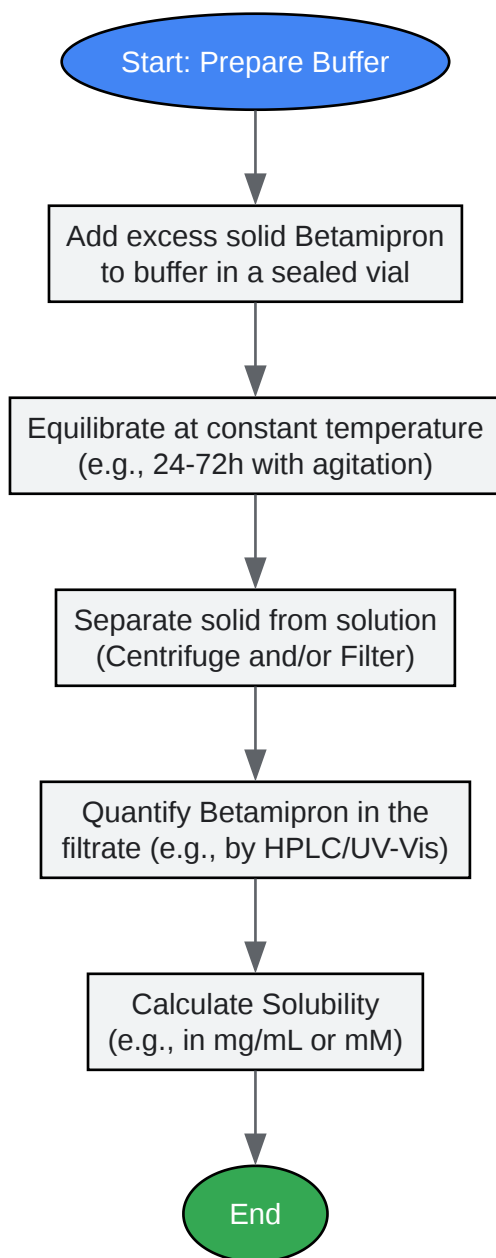
A3: **Betamipron** is a carboxylic acid with a predicted pKa of approximately 4.32.

- At pH values below its pKa ($\text{pH} < 4.32$): **Betamipron** will be predominantly in its neutral, un-ionized form. This form is less polar and has significantly lower aqueous solubility, leading to a higher likelihood of precipitation.
- At pH values above its pKa ($\text{pH} > 4.32$): **Betamipron** will be primarily in its ionized (salt) form, which is more polar and exhibits much higher aqueous solubility.

Therefore, to dissolve **Betamipron** in an aqueous solution, the pH should be adjusted to be at least 1-2 units above its pKa.







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References

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